

TMC647055 Choline Salt: Operational Handling & Disposal Guide

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Compound of Interest

Compound Name: TMC647055 Choline salt

Cat. No.: B1191612

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Executive Summary & Compound Profile

TMC647055 is a potent, non-nucleoside NS5B polymerase inhibitor developed for the treatment of Hepatitis C Virus (HCV). The Choline salt form is engineered to enhance the aqueous solubility of the parent indole derivative, facilitating oral bioavailability and formulation.

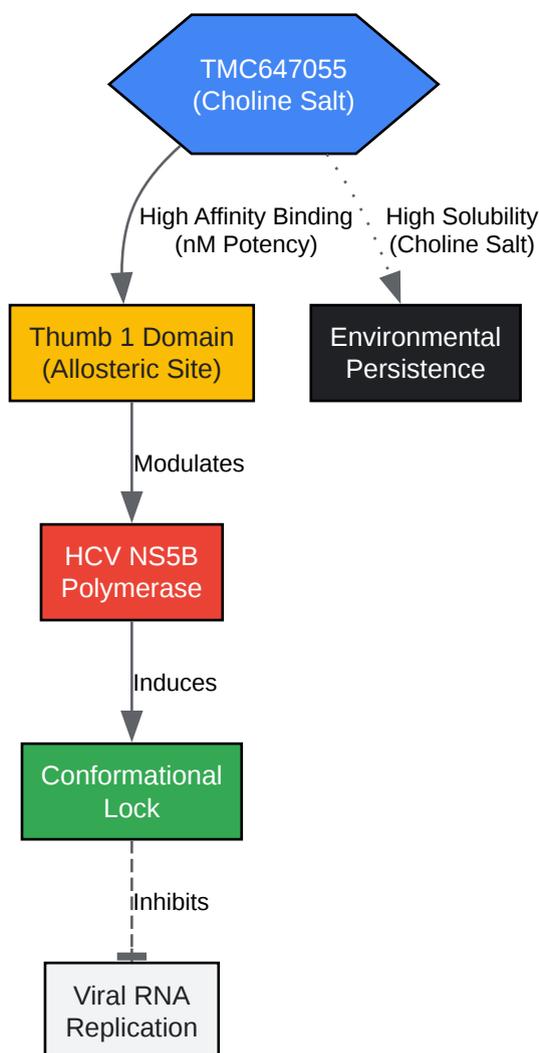
Critical Safety Context: Because TMC647055 exhibits antiviral activity at nanomolar concentrations ($IC_{50} \approx 82$ nM), it must be classified as a High Potency Active Pharmaceutical Ingredient (HPAPI) for disposal purposes. Its enhanced solubility as a choline salt significantly increases the risk of rapid aquatic contamination if improperly discarded.

Property	Data	Operational Implication
Compound Name	TMC647055 Choline Salt	Verify label matches exactly (Salt forms differ in MW).
Class	HCV NS5B Polymerase Inhibitor	Bioactive; treat as cytotoxic/teratogenic hazard until proven otherwise.
Potency (IC ₅₀)	~34 - 82 nM (Genotype 1b)	High Potency. Requires containment (OEB 3+).
Solubility	High (Aqueous/Alcohol)	High Aquatic Mobility. ZERO drain disposal.
Waste Code	Non-RCRA Listed (Default to "Non-Regulated Pharmaceutical")	Incineration Only. Do not landfill.

Biological Justification for Strict Disposal (The "Why")

To understand the disposal rigor, one must appreciate the mechanism. TMC647055 binds to the "Thumb 1" domain of the HCV NS5B polymerase, causing a conformational change that locks the enzyme in an inactive state.

Why this matters for disposal: The molecule is designed to be chemically stable enough to survive gastric pH and metabolic first-pass to reach the liver. This stability means it does not degrade instantly in the environment.



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Figure 1: Mechanism of Action illustrating the high-affinity binding that necessitates HPAPI-level disposal protocols.

Disposal Workflow & Decision Tree

This protocol uses a "Zero-Drain" policy. The choline salt's solubility makes it a prime candidate for bypassing standard wastewater treatment filters if flushed.

Step-by-Step Disposal Protocol

A. Solid Waste (Pure Compound or Spill Debris)

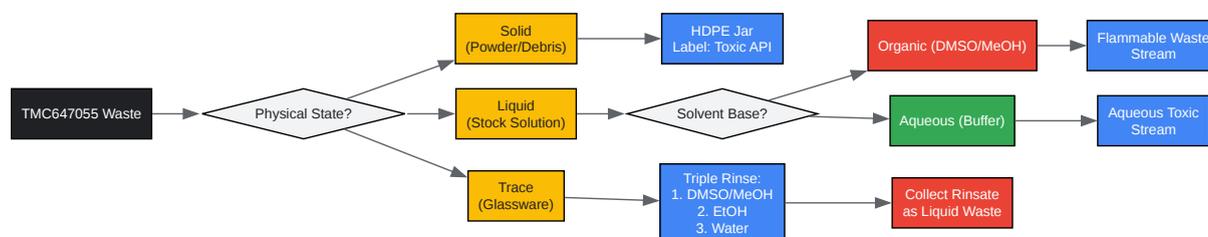
- Segregation: Do not mix with general trash or biohazard waste (unless contaminated with blood/virus). Use a dedicated Chemical Waste container.
- Containerization: Place solids in a screw-top high-density polyethylene (HDPE) jar.
- Labeling: Label clearly: "Non-RCRA Regulated Chemical Waste - Solid. Contains TMC647055 (Antiviral API).[1][2][3][4][5][6] Incinerate Only."

B. Liquid Waste (Stock Solutions in DMSO/Water)

- Solvent Compatibility: TMC647055 is often dissolved in DMSO or Methanol. Ensure your waste stream is compatible with organic solvents.
- Adsorption (Preferred for small volumes <10mL): Absorb the liquid onto vermiculite or charcoal in a solid waste jar. This stabilizes the compound and prevents leaks.
- Bulk Liquid: Pour into a "Flammable/Organic" waste carboy.
 - Critical Check: If the solution is >90% water (aqueous), do NOT pour it into the organic solvent carboy without checking EHS guidelines, as this can create phase separation. Instead, use a dedicated "Aqueous Toxic" waste stream.

C. Trace Residue (Glassware/Weighing Boats)[3]

- Triple Rinse Protocol:
 - Rinse 1: Methanol or DMSO (Solubilizes the lipophilic indole core).
 - Rinse 2: Ethanol.
 - Rinse 3: Water.
 - Action: Collect ALL rinsates into the Liquid Waste stream. Do not pour rinsates down the sink.
 - Validation: Once triple-rinsed, the glassware is considered "RCRA Empty" and can be washed normally.



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Figure 2: Decision tree for segregating TMC647055 waste streams based on physical state and solvent composition.

Emergency Procedures

Spill Cleanup (Solid Powder):

- PPE: Wear double nitrile gloves, safety goggles, and an N95 or P100 respirator. The choline salt dust is likely an inhalation irritant and biologically active.
- Containment: Do not dry sweep. Cover the spill with a damp paper towel (dampened with water or methanol) to prevent dust generation.
- Removal: Scoop the damp material into the Solid Waste container.
- Decontamination: Wipe the surface with 10% Bleach (Sodium Hypochlorite) followed by 70% Ethanol. Note: Bleach oxidizes the indole ring, aiding in chemical deactivation.

Accidental Exposure:

- Skin Contact: Wash immediately with soap and copious water for 15 minutes. The choline salt facilitates skin absorption; speed is critical.
- Eye Contact: Flush with water for 15 minutes. Seek medical attention.

References

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